

Physical and chemical properties of N-Butyl-p-toluenesulfonamide

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Compound of Interest

Compound Name: **N-Butyl-p-toluenesulfonamide**

Cat. No.: **B159962**

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An In-depth Technical Guide to N-Butyl-p-toluenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical and chemical properties of **N-Butyl-p-toluenesulfonamide**, tailored for a scientific audience. It includes key data, experimental protocols, and visual diagrams to facilitate understanding and application in a research and development context.

Chemical Identity and Structure

N-Butyl-p-toluenesulfonamide is a chemical compound belonging to the sulfonamide class. Its structure consists of a p-toluenesulfonyl group (tosyl group) bonded to the nitrogen atom of an n-butylamine. This structure imparts specific chemical characteristics relevant to its use as a plasticizer and in chemical synthesis.

Chemical Identifiers

A comprehensive list of identifiers is crucial for accurate sourcing and regulatory compliance.

Identifier	Value	Citation
IUPAC Name	N-butyl-4-methylbenzenesulfonamide	[1]
CAS Number	1907-65-9	[1] [2]
Molecular Formula	C11H17NO2S	[1] [2] [3]
Molecular Weight	227.33 g/mol	[1] [2]
EC Number	217-612-0	[1]
PubChem CID	61285	[1]
SMILES	CCCCNS(=O)(=O)C1=CC=C(C=C1)C	[1] [3]
InChIKey	RQUXYBHREKXNKT-UHFFFAOYSA-N	[1] [3]

Structural Diagram

The following diagram illustrates the key functional groups within the **N-Butyl-p-toluenesulfonamide** molecule.

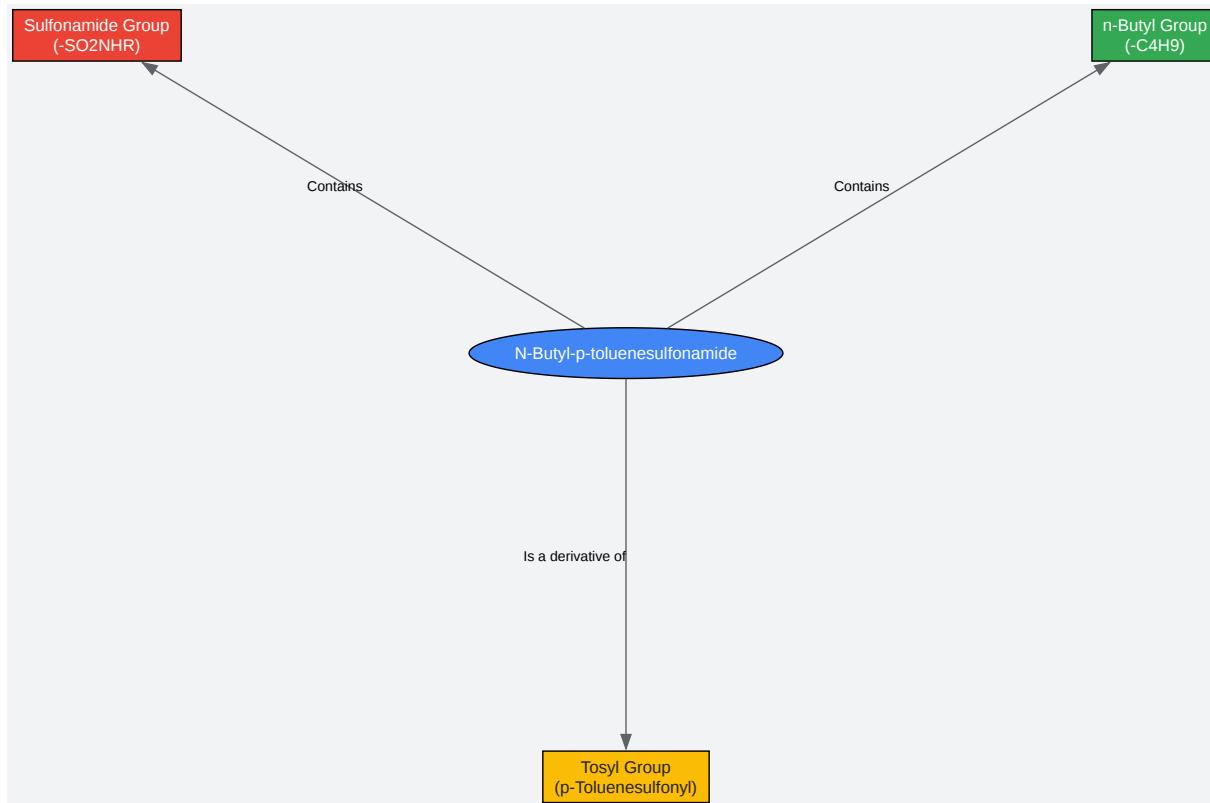
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Diagram 1: Key functional groups of **N-Butyl-p-toluenesulfonamide**.

Physical and Chemical Properties

The physical and chemical properties determine the compound's behavior under various conditions and its suitability for different applications.

Physical Properties

Property	Value	Citation
Appearance	White to light yellow powder or crystals	[4]
Melting Point	40.0 to 44.0 °C	[4]
Water Solubility	Insoluble	[5]
Density/Specific Gravity	1.120 g/cm ³	[5]

Chemical Properties

Property	Value	Citation
Chemical Stability	Stable under normal conditions.	[6]
Hazardous Decomposition	Forms Carbon monoxide (CO), Carbon dioxide (CO ₂), and Sulfur oxides upon combustion.	[5]
Purity (Typical)	>98.0% (HPLC)	[4]

Experimental Protocols

Detailed methodologies are essential for the replication of results and validation of properties.

Protocol for Melting Point Determination

The melting point is a critical indicator of purity.[7][8] A sharp melting range typically signifies a high-purity compound.[7]

Objective: To determine the melting point range of **N-Butyl-p-toluenesulfonamide**.

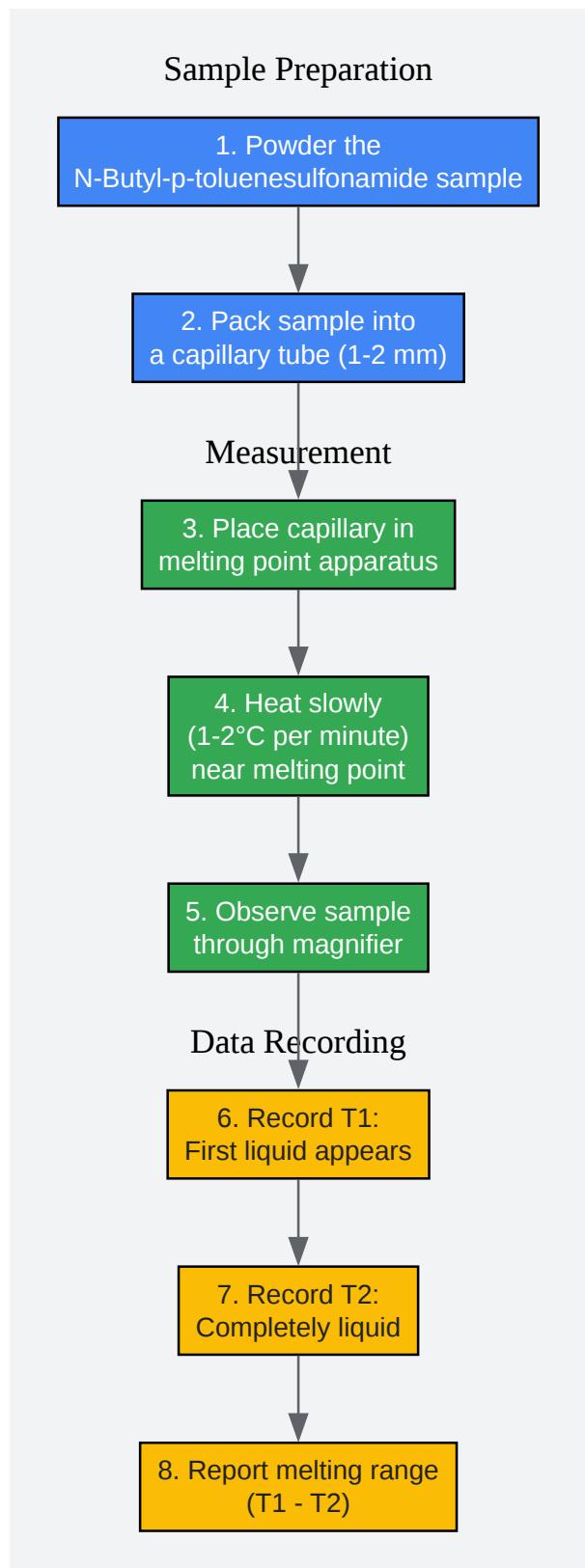
Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[7]
- Capillary tubes (sealed at one end)[9][10]

- Thermometer[7]
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: Finely powder a small amount of the crystalline **N-Butyl-p-toluenesulfonamide** using a mortar and pestle.[7]
- Capillary Loading: Pack the powdered sample into the open end of a capillary tube to a height of 1-2 mm by tapping the sealed end gently on a hard surface.[9][10]
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus. Ensure the sample is level with the middle of the thermometer bulb.[7]
- Heating: Begin heating the apparatus. For an initial determination, a rapid heating rate can be used to find an approximate melting point. For an accurate measurement, repeat the process with a fresh sample, heating slowly at a rate of 1-2°C per minute as the temperature approaches the expected melting point.[7]
- Observation and Recording: Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has completely liquefied (T2).[8][10] The melting point is reported as the range T1-T2.



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Diagram 2: Workflow for melting point determination.

Protocol for Solubility Determination

This protocol provides a qualitative and semi-quantitative method for assessing solubility in various solvents.

Objective: To determine the solubility of **N-Butyl-p-toluenesulfonamide** in a given solvent (e.g., water, ethanol).

Apparatus:

- Small test tubes and rack
- Vortex mixer or sonicator[11]
- Graduated pipettes or burette[12]
- Analytical balance

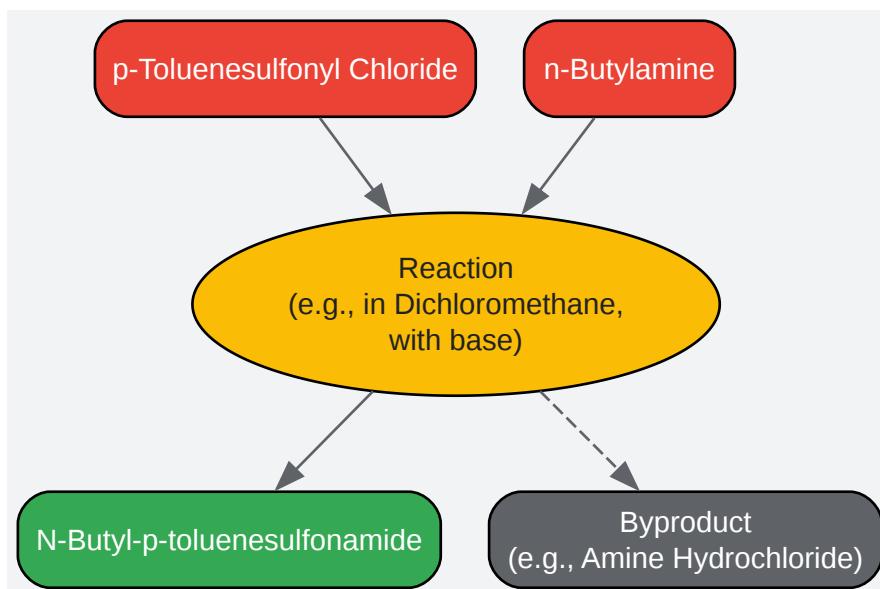
Procedure:

- Preparation: Weigh approximately 25 mg of **N-Butyl-p-toluenesulfonamide** and place it into a clean, dry test tube.[13]
- Solvent Addition: Add the chosen solvent (e.g., water) to the test tube in small, measured portions (e.g., 0.25 mL increments) up to a total volume of 0.75 mL.[13]
- Mixing: After each addition, cap the test tube and shake it vigorously for 1-2 minutes.[11][13] A vortex mixer or sonicator can be used to ensure thorough mixing.[11]
- Observation: Visually inspect the solution for any undissolved solid particles. A clear solution with no cloudiness or precipitate indicates that the compound has dissolved.[11]
- Classification:
 - Soluble: If the compound dissolves completely after adding the total volume of solvent.
 - Slightly Soluble: If only a portion of the compound dissolves.
 - Insoluble: If the compound does not visibly dissolve.[13]

- Temperature Control: For precise measurements, ensure the temperature is controlled and recorded, as solubility is temperature-dependent.[14]

Synthesis and Reactivity

Understanding the synthesis of **N-Butyl-p-toluenesulfonamide** provides insight into potential impurities and reaction kinetics. A common method involves the reaction of p-toluenesulfonyl chloride with n-butylamine.



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References

- 1. N-Butyl-p-toluenesulfonamide | C11H17NO2S | CID 61285 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. jk-sci.com [jk-sci.com]
- 3. GSRS [gsrs.ncats.nih.gov]

- 4. N-Butyl-p-toluenesulfonamide | 1907-65-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. fishersci.com [fishersci.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 8. pennwest.edu [pennwest.edu]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. byjus.com [byjus.com]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 14. lup.lub.lu.se [lup.lub.lu.se]
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